

Comprehensive Analytical Characterization of 5-Methylbenzo[d]thiazol-6-ol: Protocols and Methodologies

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Compound of Interest

Compound Name: 5-Methylbenzo[d]thiazol-6-ol

Cat. No.: B8468871

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Abstract

5-Methylbenzo[d]thiazol-6-ol is a heterocyclic compound featuring the benzothiazole scaffold, a privileged structure in medicinal chemistry and materials science.^[1] Accurate and comprehensive characterization is fundamental to ensuring its identity, purity, and stability, which are critical quality attributes in any research or development setting. This guide provides a suite of detailed analytical protocols for the multi-faceted characterization of this molecule, blending established spectroscopic and chromatographic techniques with field-proven insights. The methodologies are designed to be robust and self-validating, providing researchers with the tools for unequivocal structural confirmation and precise purity assessment.

Introduction and Physicochemical Profile

The benzothiazole ring system is a cornerstone of many pharmacologically active compounds. The specific substitution pattern of **5-Methylbenzo[d]thiazol-6-ol**, with both a methyl and a hydroxyl group, presents unique chemical properties that necessitate a tailored analytical approach. The hydroxyl group offers a site for further derivatization, while the methyl group can

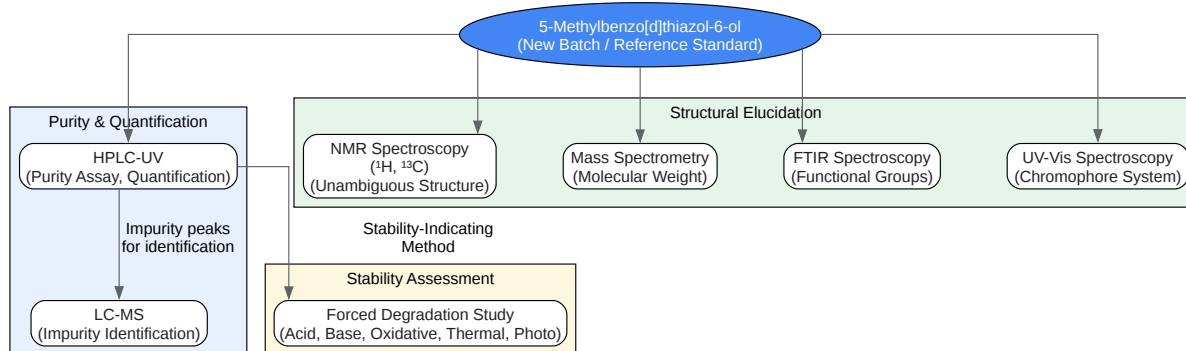
influence steric and electronic properties. This document serves as a practical guide for scientists engaged in the synthesis, quality control, or application of this compound.

A foundational understanding begins with its physicochemical properties, which influence everything from solvent selection to chromatographic behavior.

Property	Value	Source/Method
Molecular Formula	C ₈ H ₇ NOS	Calculated
Molecular Weight	165.21 g/mol	Calculated
Appearance	Off-white to pale yellow solid	Predicted
Melting Point	~170-175 °C	Estimated from related structures[2]
pKa	~8.5 (phenolic OH), ~3.5 (thiazole N)	Estimated from analogous compounds[3]
LogP	~2.15	Estimated from analogous compounds[4]
Topological Polar Surface Area (TPSA)	58.06 Å ²	Calculated

The Analytical Workflow: A Holistic Approach

A comprehensive characterization does not rely on a single technique but rather on the convergence of evidence from multiple orthogonal methods. The workflow presented here ensures that identity, structure, and purity are interrogated from different analytical perspectives.



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Caption: Overall workflow for the analytical characterization.

Chromatographic Methods for Purity and Stability

High-Performance Liquid Chromatography (HPLC) is the gold standard for assessing the purity of pharmaceutical substances and products.[5][6] When coupled with a mass spectrometer (LC-MS), it becomes a powerful tool for identifying unknown impurities.[7]

Protocol: Purity Determination by Reverse-Phase HPLC (RP-HPLC)

Principle: This method separates the target analyte from its impurities based on their differential partitioning between a nonpolar stationary phase (C18) and a polar mobile phase. The phenolic nature of the analyte necessitates an acidified mobile phase to suppress ionization and ensure a sharp, symmetrical peak.

Instrumentation and Conditions:

Parameter	Recommended Setting	Rationale
Instrument	HPLC with UV/PDA Detector	Standard for purity analysis.
Column	C18, 250 x 4.6 mm, 5 μ m	Provides excellent retention and resolution for aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier sharpens peaks for acidic/basic analytes.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier with good UV transparency.
Gradient	10% B to 90% B over 20 min	Ensures elution of both polar and non-polar impurities.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Ensures reproducible retention times.
Detection (λ)	275 nm	Corresponds to a strong absorbance region for the benzothiazole chromophore.
Injection Vol.	10 μ L	
Sample Prep.	0.5 mg/mL in 50:50 Acetonitrile/Water	Ensures complete dissolution.

Procedure:

- Prepare the mobile phases and sample solution as described above.
- Equilibrate the HPLC system with the initial mobile phase composition (90% A, 10% B) until a stable baseline is achieved.

- Inject the sample and acquire the chromatogram for 25-30 minutes to ensure all late-eluting impurities are observed.
- Integrate all peaks. Purity is calculated as the percentage of the main peak area relative to the total peak area.

Expected Results: A sharp, well-defined peak for **5-Methylbenzo[d]thiazol-6-ol**, with any impurities appearing as smaller, well-separated peaks. The retention time should be highly reproducible.

Application: Stability-Indicating Method and Forced Degradation

A crucial aspect of drug development is understanding a compound's stability.^[8] The HPLC method described above can be validated as "stability-indicating" by performing a forced degradation study.^[9]

Protocol:

- Prepare separate solutions of the analyte (~0.5 mg/mL) under the following conditions:
 - Acidic: 0.1 M HCl, heat at 60 °C for 24h.
 - Basic: 0.1 M NaOH, heat at 60 °C for 24h.
 - Oxidative: 3% H₂O₂, room temp for 24h.
 - Thermal: Store the solid powder at 105 °C for 48h, then dissolve.
 - Photolytic: Expose solution to UV light (ICH Q1B) for 24h.
- Neutralize the acidic and basic samples before injection.
- Analyze all stressed samples, along with an unstressed control, using the HPLC method.

Interpretation: The method is considered stability-indicating if the degradation products are well-resolved from the parent peak and from each other. This confirms the method can accurately measure the analyte in the presence of its degradants.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques provide fingerprint-level information about the molecule's structure, confirming atomic connectivity and functional groups.

Mass Spectrometry (MS)

Principle: MS measures the mass-to-charge ratio (m/z) of ionized molecules, providing a direct measurement of the molecular weight. Electrospray Ionization (ESI) is a soft ionization technique ideal for polar molecules like the target compound.[\[10\]](#)

Protocol (ESI-MS):

- **Sample Preparation:** Prepare a dilute solution ($\sim 10 \mu\text{M}$) of the compound in methanol or acetonitrile.
- **Instrumentation:** Infuse the sample directly into an ESI-equipped mass spectrometer (e.g., Q-TOF or Ion Trap).[\[2\]](#)
- **Acquisition Mode:** Positive ion mode. The basic nitrogen in the thiazole ring is readily protonated.
- **Data Analysis:** Look for the $[\text{M}+\text{H}]^+$ ion.

Expected Results:

- **Molecular Formula:** $\text{C}_8\text{H}_7\text{NOS}$
- **Exact Mass:** 165.0248
- **Expected Ion $[\text{M}+\text{H}]^+$:** m/z 166.0321

High-resolution mass spectrometry (HRMS) should be used to confirm the elemental composition to within 5 ppm, providing definitive evidence of the molecular formula.[\[11\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR is the most powerful technique for de novo structure elucidation. ^1H NMR provides information on the number, environment, and connectivity of protons, while ^{13}C NMR

details the carbon skeleton.[12]

Protocol:

- Sample Preparation: Dissolve ~5-10 mg of the compound in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆). DMSO-d₆ is chosen for its ability to dissolve the compound and to allow observation of the exchangeable hydroxyl proton.
- Instrumentation: Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- Experiments: Run standard ¹H, ¹³C, and consider 2D experiments like COSY and HSQC if further structural confirmation is needed.

Expected ¹H NMR Spectrum (400 MHz, DMSO-d₆):

- ~9.5-10.0 ppm (s, 1H): Phenolic -OH proton. Broad singlet, exchanges with D₂O.
- ~7.6 ppm (s, 1H): Aromatic C4-H. Singlet, as meta- and para-couplings are small.
- ~7.1 ppm (s, 1H): Aromatic C7-H. Singlet.
- ~2.4 ppm (s, 3H): Methyl C5-CH₃ protons.

Expected ¹³C NMR Spectrum (100 MHz, DMSO-d₆):

- ~165 ppm: C2 (thiazole carbon, C=N).
- ~150 ppm: C6 (carbon attached to -OH).
- ~148 ppm: C7a (bridgehead carbon).
- ~132 ppm: C3a (bridgehead carbon).
- ~125 ppm: C5 (carbon attached to -CH₃).
- ~123 ppm: C7 (aromatic CH).
- ~115 ppm: C4 (aromatic CH).

- ~21 ppm: C5-CH₃ (methyl carbon).

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies.[\[13\]](#)

Protocol (Attenuated Total Reflectance - ATR):

- Place a small amount of the solid powder directly onto the ATR crystal.
- Apply pressure to ensure good contact.
- Acquire the spectrum, typically over 4000-400 cm⁻¹.

Expected Characteristic Peaks:

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3300-3100 (broad)	O-H stretch	Phenolic -OH
3100-3000	C-H stretch	Aromatic C-H
~1610	C=N stretch	Thiazole ring
1550-1450	C=C stretch	Aromatic ring
~1250	C-O stretch	Phenolic C-O
~700-650	C-S stretch	Thiazole ring

UV-Visible (UV-Vis) Spectroscopy

Principle: This technique measures the electronic transitions within the molecule's chromophore. It is particularly useful for determining an optimal wavelength for HPLC detection and for quantitative analysis via the Beer-Lambert law.[\[14\]](#)

Protocol:

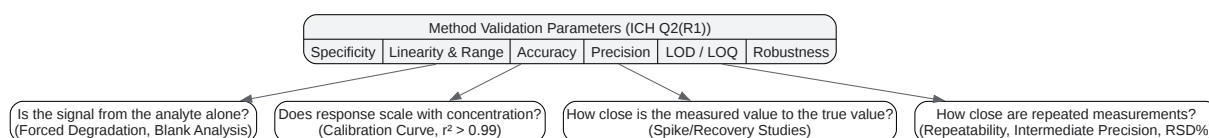
- Prepare a dilute solution (~10-20 µM) of the compound in ethanol or methanol.

- Use a dual-beam UV-Vis spectrophotometer to scan the absorbance from 200 to 400 nm.
- Record the wavelength of maximum absorbance (λ_{max}).

Expected Results: The benzothiazole system is a strong chromophore. Expect a λ_{max} in the range of 270-285 nm, with potential shoulders or additional peaks corresponding to various π - π^* transitions.[15][16]

Method Validation and Trustworthiness

For use in regulated environments, every analytical method must be validated to prove its suitability for the intended purpose.[17][18] This process builds trust in the data generated.



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Caption: Core parameters for analytical method validation.

- **Specificity:** As demonstrated in the forced degradation study, the method must be able to unequivocally assess the analyte in the presence of impurities and degradants.[19]
- **Linearity:** The detector response should be directly proportional to the analyte concentration over a specified range (e.g., 80-120% of the target concentration for an assay).[5]
- **Accuracy:** This is determined by comparing the measured result to a known true value, often through spike-recovery experiments.
- **Precision:** Assesses the random error of the method through repeat injections (repeatability) and analysis on different days or by different analysts (intermediate precision).

Conclusion

The analytical characterization of **5-Methylbenzo[d]thiazol-6-ol** requires a multi-pronged approach. By systematically applying the HPLC, MS, NMR, FTIR, and UV-Vis protocols detailed in this guide, researchers can confidently establish the identity, purity, and stability of their material. This rigorous analytical foundation is indispensable for the successful advancement of research and development projects involving this valuable chemical entity.

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- To cite this document: BenchChem. [Comprehensive Analytical Characterization of 5-Methylbenzo[d]thiazol-6-ol: Protocols and Methodologies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8468871/docs#comprehensive-analytical-characterization-of-5-methylbenzo-d-thiazol-6-ol-protocols-and-methodologies>]

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